Application Note: Lithol Rubine BK as a Control for Textile Dye Analysis

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Compound of Interest

Compound Name:	*Lithol Rubine BK*
Cat. No.:	*B12516396*

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Introduction

Lithol Rubine BK (C.I. Pigment Red 57:1) is a monoazo lake pigment widely used in various industries, including textiles, printing inks, and cosmetics. Its well-defined chemical structure, stability, and strong chromophore make it a suitable candidate for use as a control standard in the analytical testing of textiles for specific azo dyes. Azo dyes are a major class of synthetic colorants used in the textile industry. However, some azo dyes can cleave under reductive conditions to release carcinogenic aromatic amines, which are restricted under regulations such as REACH (Registration, Evaluation, Authorisation and Restriction of Chemicals) in Europe.

This application note outlines the use of **Lithol Rubine BK** as a positive control and calibration standard for chromatographic and spectroscopic analysis of textile samples. Its use ensures the reliability and accuracy of analytical methods designed to identify and quantify restricted azo dyes.

Rationale for Use as a Control

Using **Lithol Rubine BK** as a control serves several critical functions in an analytical workflow:

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- Method Validation: It helps verify that the analytical system (e.g., HPLC, GC-MS) is performing correctly and can successfully detect and separate azo dyes from the textile matrix.
- Positive Control: It confirms that the extraction and, if applicable, reductive cleavage procedures are effective. A successful detection of **Lithol Rubine BK** or its corresponding amine (4-amino-3-hydroxytoluene-6-sulphonic acid, after cleavage) indicates the process is working as intended.
- Semi-Quantification: When used as a calibration standard, it can help in the semi-quantitative analysis of structurally similar azo dyes present in the sample.

Physicochemical & Spectroscopic Data

The following table summarizes key quantitative data for **Lithol Rubine BK**, essential for its use as an analytical standard.

Property	Value
Chemical Name	Calcium bis[2-[(2-hydroxy-1-naphthyl)azo]-3-methylbenzenesulphonate]
C.I. Name	Pigment Red 57:1 (PR 57:1)
CAS Number	5281-04-9
Molecular Formula	$C_{34}H_{24}CaN_4O_8S_2$
Molecular Weight	720.8 g/mol
UV-Vis λmax (in DMF)	~530 nm
Expected Aromatic Amine	4-amino-3-hydroxytoluene-6-sulphonic acid (after reductive cleavage)

Protocols

Protocol 1: Preparation of **Lithol Rubine BK** Standard Stock Solution

This protocol describes the preparation of a standard stock solution for use in calibration and as a spiking control.

Materials:

- **Lithol Rubine BK** powder (analytical grade)
- Dimethylformamide (DMF), HPLC grade
- Volumetric flasks (10 mL, 100 mL)
- Analytical balance
- Ultrasonic bath

Procedure:

- Accurately weigh 10 mg of **Lithol Rubine BK** powder.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 70 mL of DMF.
- Sonicate the mixture for 15 minutes to ensure complete dissolution.
- Allow the solution to return to room temperature.
- Make up the volume to 100 mL with DMF.
- This creates a 100 µg/mL stock solution. Further dilutions can be made as required for the calibration curve. Store the stock solution in a dark, refrigerated environment.

Protocol 2: HPLC-DAD Analysis of Textile Extracts

This protocol details the use of High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD) for the identification of **Lithol Rubine BK**.

Instrumentation & Conditions:

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- HPLC System: Quaternary pump, autosampler, column oven, DAD detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 µL.
- DAD Wavelength: Monitoring at 530 nm.

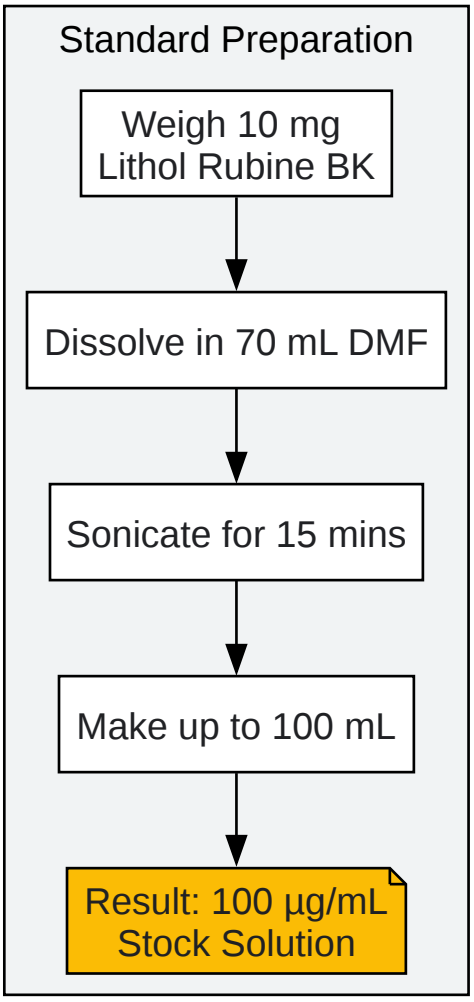
Procedure:

- Sample Preparation: Extract the dye from a known weight of textile material using a suitable solvent (e.g., DMF or methanol/water mixture) with sonication. Filter the extract through a 0.45 µm syringe filter before analysis.
- Control Sample (Spike): Spike a blank textile sample extract with a known concentration of the **Lithol Rubine BK** standard solution to verify recovery and matrix effects.
- Calibration: Inject a series of dilutions of the **Lithol Rubine BK** stock solution (e.g., 1, 5, 10, 25, 50 µg/mL) to generate a calibration curve.
- Analysis: Inject the prepared textile sample extract and the control sample.
- Identification: Compare the retention time and the UV-Vis spectrum of any peak in the sample chromatogram with that of the **Lithol Rubine BK** standard. A match in both retention time and spectral profile confirms the presence of the dye.

Visual Workflows

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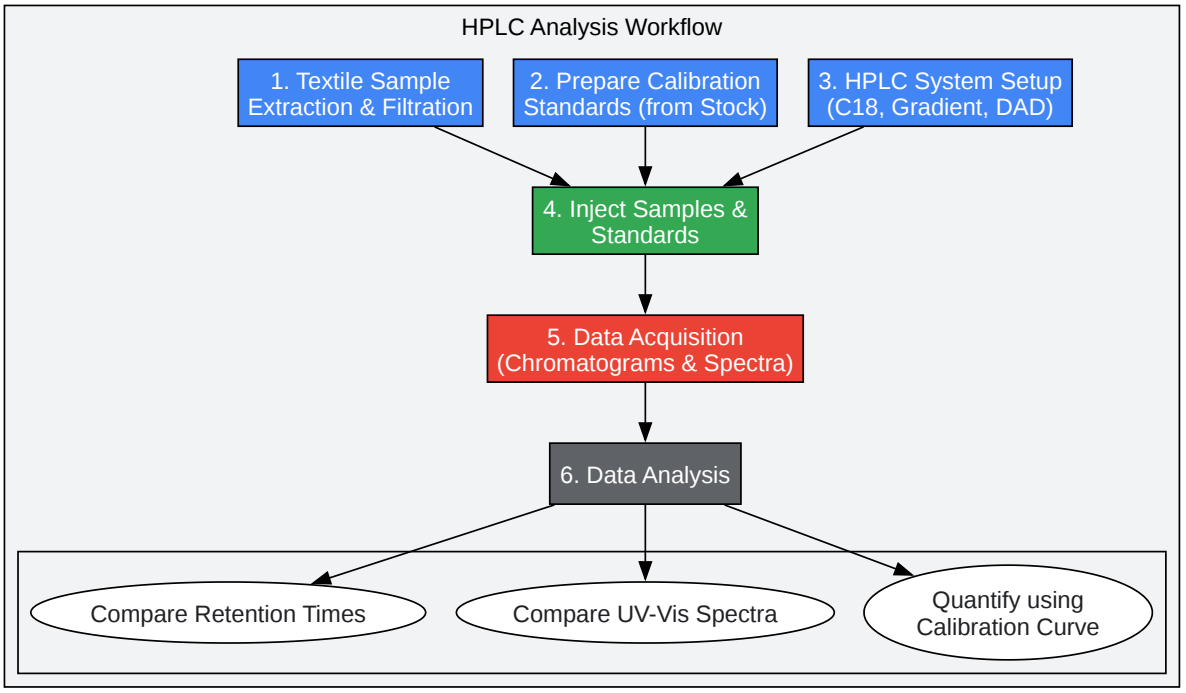
The following diagrams illustrate the key experimental workflows.



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Caption: Workflow for preparing the **Lithol Rubine BK** standard stock solution.

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Caption: General workflow for the analysis of textile dyes using a control standard.

- To cite this document: BenchChem. [Application Note: Lithol Rubine BK as a Control for Textile Dye Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12516396/docs#application-note-lithol-rubine-bk-as-a-control-for-textile-dye-analysis]

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